

# physical and chemical properties of 4-Amino-5-bromo-2-chloropyrimidine

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## Compound of Interest

Compound Name: 4-Amino-5-bromo-2-chloropyrimidine

Cat. No.: B1273702

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## An In-depth Technical Guide to 4-Amino-5-bromo-2-chloropyrimidine

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**4-Amino-5-bromo-2-chloropyrimidine** is a pivotal heterocyclic intermediate, extensively utilized in the synthesis of a diverse range of biologically active molecules. Its unique structural arrangement, featuring multiple reactive sites, makes it a valuable scaffold in the fields of medicinal chemistry and agrochemical research. This technical guide provides a comprehensive overview of the physical and chemical properties of **4-Amino-5-bromo-2-chloropyrimidine**, detailed experimental protocols for its synthesis, and an exploration of its significant role as a building block for targeted therapeutics, particularly kinase inhibitors.

### Core Properties of 4-Amino-5-bromo-2-chloropyrimidine

**4-Amino-5-bromo-2-chloropyrimidine** is a solid compound, with its appearance described as a white to pale cream powder or clear brown to purple liquid, likely depending on its purity and physical state.<sup>[1][2]</sup> It is slightly soluble in water.<sup>[1][3][4]</sup>

## Physical and Chemical Data

The following tables summarize the key physical and chemical properties of **4-Amino-5-bromo-2-chloropyrimidine**. It is important to note that some variations exist in the reported data across different suppliers and studies.

Table 1: Physical Properties

Property	Value	Source(s)
Appearance	White to pale cream powder; Clear brown to purple liquid	[1][2]
Melting Point	187-188 °C	[1][3]
127.3-128.4 °C	[5]	
Boiling Point	369.8 °C at 760 mmHg	[1]
315.5 ± 37.0 °C (Predicted)	[5]	
Density	2.0 ± 0.1 g/cm <sup>3</sup>	[1]
1.834 ± 0.06 g/cm <sup>3</sup> (Predicted)	[5]	
Solubility	Slightly soluble in water	[1][3][4]
Flash Point	177.5 ± 22.3 °C	[1]
144.59 °C	[5]	
Vapor Pressure	1.16E-05 mmHg at 25°C	[1]
Refractive Index	1.660	[1]

Table 2: Chemical and Molecular Data

Property	Value	Source(s)
Molecular Formula	C <sub>4</sub> H <sub>3</sub> BrClN <sub>3</sub>	[1]
Molecular Weight	208.44 g/mol	[1]
Exact Mass	206.919876	[1]
pKa	0.68 ± 0.10 (Predicted)	[3]
XLogP3	1.5	[1]
CAS Number	205672-25-9	[1]
InChI Key	QOWALNIZDHZTSM- UHFFFAOYSA-N	[1]

## Synthesis and Experimental Protocols

The primary application of **4-Amino-5-bromo-2-chloropyrimidine** is as a synthetic intermediate. Pyrimidine and its derivatives are known for their broad range of biological activities, including insecticidal, fungicidal, antiviral, and anticancer properties.[1] This compound, in particular, is a key precursor for the synthesis of receptor tyrosine kinase inhibitors used in cancer therapy.[1]

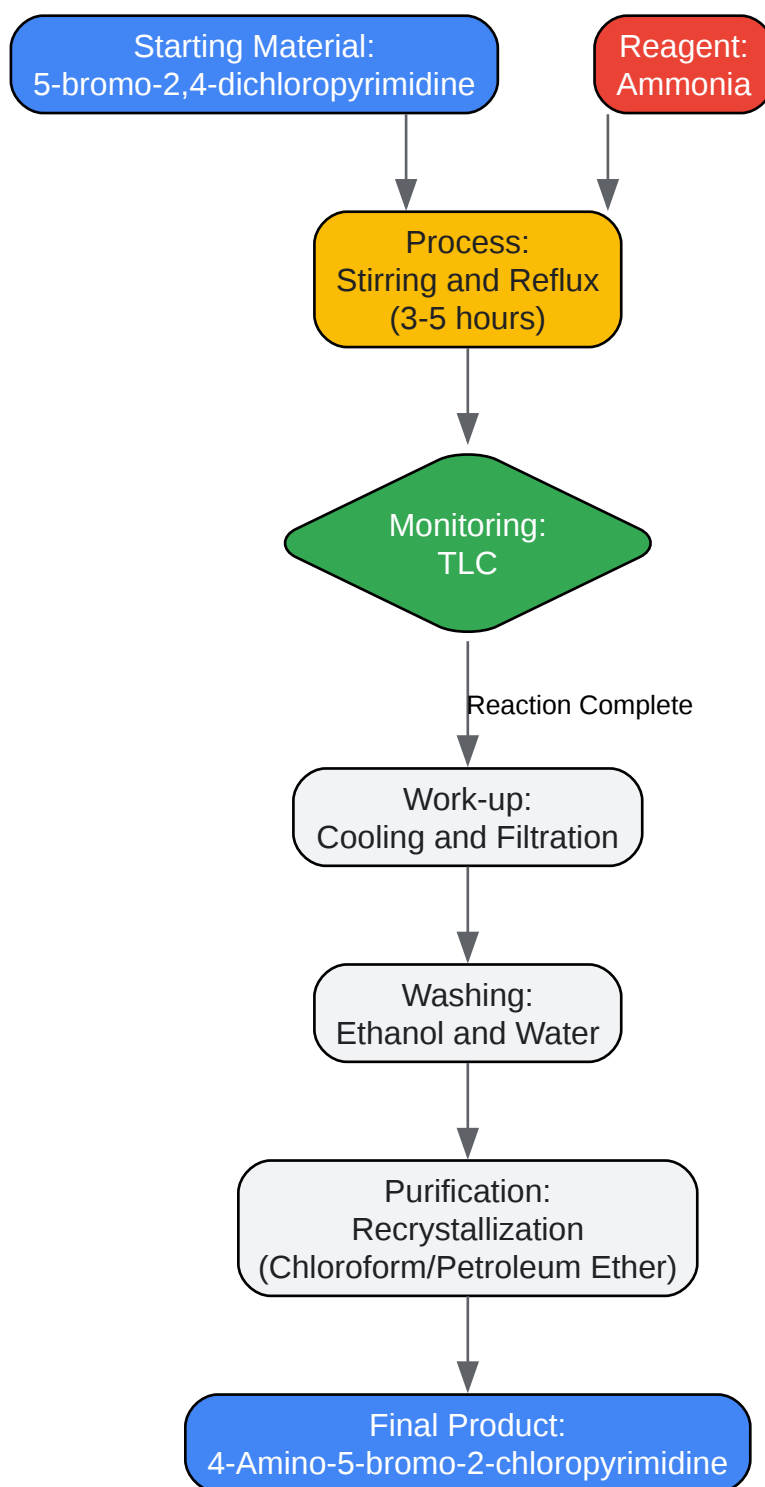
### Synthesis of 4-Amino-5-bromo-2-chloropyrimidine

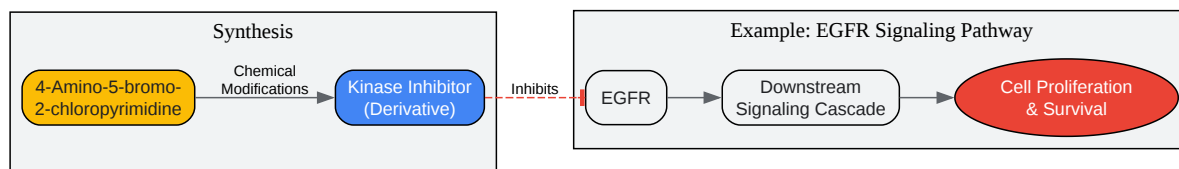
A common and efficient method for the synthesis of **4-Amino-5-bromo-2-chloropyrimidine** involves the selective amination of 5-bromo-2,4-dichloropyrimidine.[5] This route is favored for its mild reaction conditions and the ready availability of the starting material.[5]

#### Experimental Protocol:

- **Reaction Setup:** To a 1000 mL three-necked flask, add 5-bromo-2,4-dichloropyrimidine and a solution of ammonia.[5]
- **Reaction Execution:** The mixture is stirred and refluxed for a period of 3 to 5 hours.[5]
- **Monitoring:** The progress of the reaction should be monitored using Thin Layer Chromatography (TLC).[5]

- Work-up: Once the reaction is complete, the mixture is cooled to room temperature and the resulting solid is collected by filtration.[5]
- Purification: The crude product is washed sequentially with ethanol (200 mL) and water (500 mL).[5] After drying, the solid is recrystallized from a 1:1 mixture of chloroform and petroleum ether to yield the pure, white solid **4-Amino-5-bromo-2-chloropyrimidine**. [5]





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